

# Efficacy Data of Famoxadone and Cymoxanil Mixtures

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## Compound Focus: Famoxadone

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The table below summarizes the experimental findings for the combined application of **famoxadone** and cymoxanil against various plant diseases.

Target Disease	Crop	Efficacy Performance & Comparison	Key Experimental Findings	Source (Year)
<b>Early Blight</b> ( <i>Alternaria solani</i> )	Potato	<b>Superior to Azoxystrobin and Mancozeb</b> [1]	Lowest Percent Disease Index (PDI: 8.51-9.00%); highest tuber yield (256-260 q/ha) [1].	Field Trial (2025)
<b>Downy Mildew</b> ( <i>Hyaloperonospora parasitica</i> )	Broccoli	<b>Highly Effective</b> [2]	Disease Index (DI: 16.82); significantly increased yield [2].	Field Trial (2024)
<b>Bacterial Spot</b> ( <i>Xanthomonas</i> species)	Tomato, Pepper	Synergistic with Copper Hydroxide *in vitro* [3]	Synergy reduced growth of copper-resistant <i>X. perforans</i> ; increased disease control not observed in greenhouse trials [3].	<i>In vitro</i> & Greenhouse Study (2011)

## Detailed Experimental Protocols

For the key studies cited, here are the methodologies used to generate the data.

### Field Evaluation for Early Blight on Potato (2025) [1]

- **Experimental Design:** Randomized Block Design (RBD) with seven treatments and multiple replications, conducted over two growing seasons (Kharif 2023 and Rabi 2023-2024).
- **Treatments:** Included different dosages of **Famoxadone** (16.6%) + Cymoxanil (22.1%) SC (500, 600, and 700 ml/ha), standard fungicides (Azoxystrobin and Mancozeb), and an untreated control.
- **Data Collection:** The Percent Disease Index (PDI) was calculated post-treatment. Tuber yield was recorded at harvest, and a benefit-cost analysis was performed.

### Field Evaluation for Downy Mildew on Broccoli (2024) [2]

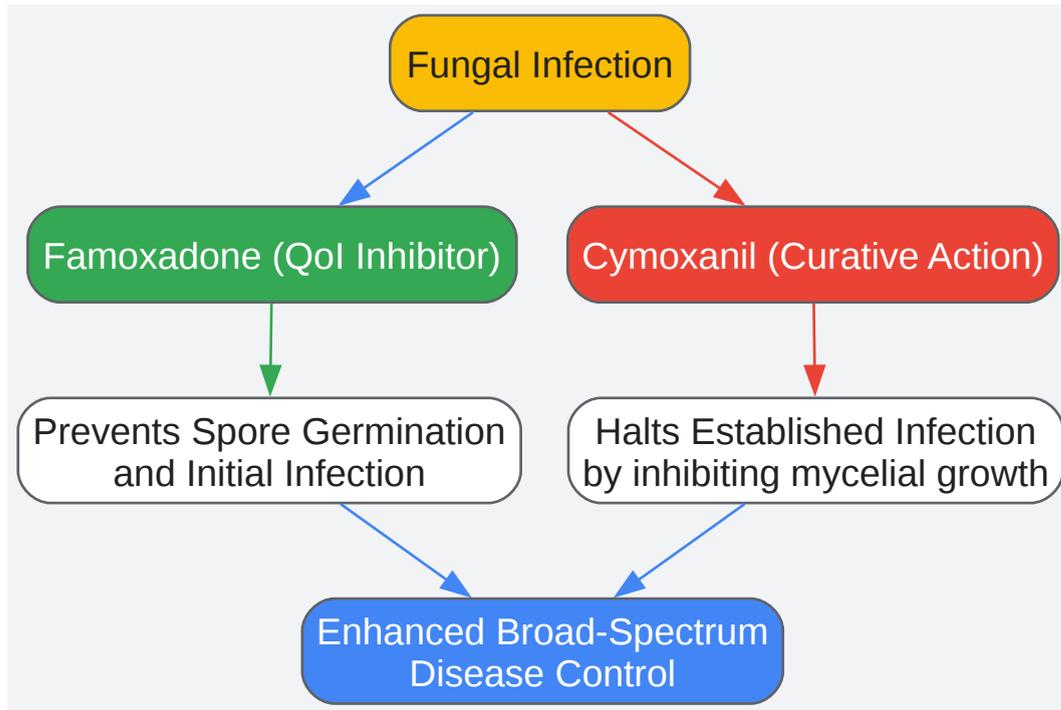
- **Experimental Design:** Randomized Complete Block Design (RCBD) with nine treatments, repeated over two growing seasons (2021-22 and 2022-23).
- **Treatments:** Included **Famoxadone** + Cymoxanil alongside other fungicidal combinations and solo products.
- **Data Collection:** Disease index and yield (weight per head) were assessed at 15-day intervals after application. Data analysis used a mixed-effects model and regression analysis to correlate disease and yield.

### Laboratory and Greenhouse Study for Bacterial Spot (2011) [3]

- **In vitro Assay:** Evaluated the inhibitory activity of cymoxanil, famoxanil, and their combination (Tanos) alone and with copper hydroxide or mancozeb against copper-sensitive and copper-resistant strains of *Xanthomonas*.
- **Greenhouse Trials:** The chemical regimes were tested on plants under greenhouse conditions to assess the level of disease control.

## Mode of Action and Synergism Workflow

The synergy between famoxanil and cymoxanil arises from their complementary mechanisms of action, which target different stages of the fungal life cycle. The following diagram illustrates this multi-site process.



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## Critical Considerations for Application

When considering the use of this mixture, professionals should be aware of the following critical points:

- **Resistance Management: Famoxadone** is a Quinone outside Inhibitor (QoI) and is classified by FRAC as a high-risk fungicide for resistance development. Although it has a different chemical structure, it shows full cross-resistance with other QoIs. **It is crucial to use this mixture in a structured resistance management program**, rotating it with fungicides from different mode-of-action groups [4] [5].
- **Regulatory Status:** Be aware that the approval of **famoxadone** for agricultural use in Great Britain was withdrawn in June 2024 due to risks to birds. Its use was already banned in the European Union [5]. Always check local regulatory status before designing research or field programs.

## Knowledge Gaps and Research Directions

The available data, while valuable, reveals several areas where current information is lacking:

- **Molecular Basis of Synergy:** While the complementary modes of action are understood, the precise molecular-level interactions leading to synergy, especially against bacterial pathogens, require further elucidation [3] [4].
- **Long-term Resistance Monitoring:** Continuous field monitoring data on the efficacy of this mixture against evolving fungal populations, especially those with the G143A mutation, is essential for its sustainable use [4].
- **Broader Spectrum Efficacy:** More field trial data is needed across a wider range of crops and geographic locations to fully validate the mixture's efficacy and optimal application timing.

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